

sec-Butyl disulfide safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: sec-Butyl Disulfide

Cat. No.: B146182

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An In-Depth Technical Guide to the Safety Data Sheet (SDS) of **sec-Butyl Disulfide**

Introduction

sec-Butyl disulfide (CAS No. 5943-30-6) is an organosulfur compound that presents as a colorless liquid with a characteristic strong, sulfurous, or garlic-like odor.^{[1][2]} It is found naturally in plants like garlic and onions and is also synthesized for various applications.^[2] In the realm of research and development, it serves as a flavoring agent, a fragrance ingredient, and an intermediate in chemical synthesis.^{[2][3]} Its utility in creating complex molecules for pharmaceuticals and agrochemicals underscores the importance of a thorough understanding of its safety profile for professionals handling this substance.^[3]

This guide provides a detailed analysis of the safety data sheet for **sec-butyl disulfide**, offering in-depth technical information and field-proven insights for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of facts to explain the causality behind safety protocols, ensuring a robust and self-validating system of safe laboratory practices.

Section 1: Chemical Identification and Physicochemical Properties

A precise understanding of a chemical's identity and physical properties is the foundation of its safe handling. These characteristics influence its behavior under various laboratory conditions,

from storage to reaction.

Chemical Identity

The following table summarizes the key identifiers for **sec-Butyl disulfide**.

Identifier	Value	Source
CAS Number	5943-30-6	[1] [2] [4]
EC Number	227-702-1	[1] [4]
IUPAC Name	2-(butan-2-yl)disulfide	[1] [2]
Molecular Formula	C ₈ H ₁₈ S ₂	[1] [4]
Molecular Weight	178.36 g/mol	[4] [5]
Synonyms	Di-sec-butyl disulfide, Bis(1-methylpropyl) disulfide	[1] [2] [4]

Physicochemical Properties

The physicochemical data in the table below are critical for designing experiments and establishing safe laboratory workflows. For instance, its practical insolubility in water dictates that aqueous systems are not suitable for cleaning up spills, requiring the use of absorbent materials instead.[\[1\]](#)[\[4\]](#)

Property	Value	Source
Appearance	Clear, colorless liquid	[1]
Odor	Strong sulfurous, garlic-like	[1] [2]
Density	0.957 g/cm ³ at 25 °C	[4] [6]
Refractive Index	1.477 - 1.497 (n _{20/D})	[1] [2]
Vapor Pressure	0.166 mmHg at 25°C	[2]
Water Solubility	Practically insoluble	[1] [2]
Ethanol Solubility	Soluble	[1]

Chemical Structure

The structure of **sec-butyl disulfide**, featuring a disulfide bond (-S-S-), is key to its reactivity. Disulfide bonds can be cleaved under reducing conditions, a reaction often exploited in organic synthesis.^[3] Conversely, this bond is susceptible to oxidation.^[3]

Caption: Chemical structure of **sec-Butyl disulfide**.

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. However, for **sec-butyl disulfide**, the reported classifications show some inconsistency. The European Chemicals Agency (ECHA) C&L Inventory indicates that while a majority of notifications report the substance as not meeting hazard criteria, a significant portion (30.5%) classify it as a skin, eye, and respiratory irritant.^[1] Given this discrepancy, a precautionary approach is warranted, and researchers should handle the substance as if these hazards are present.

GHS Hazard and Precautionary Statements

Based on the available data, the following GHS classifications should be considered when handling **sec-butyl disulfide**.

GHS Classification	Hazard Statement (H-Code)	Precautionary Statements (P-Codes)	Source
Skin Corrosion/Irritation	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362+P364	[1] [4]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P313	[1] [4]
Specific Target Organ Toxicity	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233	[1] [4]

GHS Hazard Pictograms

The exclamation mark pictogram is used to signify the potential for skin, eye, and respiratory irritation.[\[1\]](#)

Caption: GHS pictogram and associated hazards.

Section 3: Safe Handling, Storage, and Exposure Control

Adherence to rigorous handling and storage protocols is essential to mitigate the risks associated with **sec-butyl disulfide**. The following procedures are designed to protect laboratory personnel and maintain the integrity of the research environment.

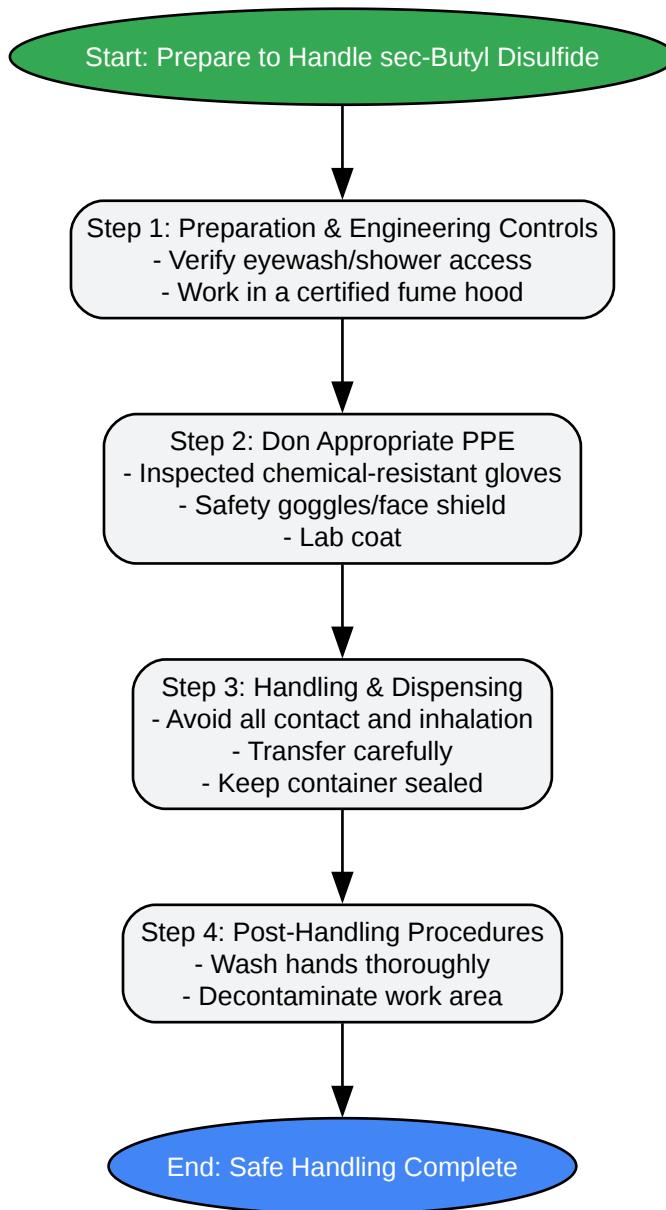
Laboratory Handling Protocol

This protocol outlines the necessary steps for safely handling **sec-butyl disulfide**. The causality for each step is rooted in the substance's known and potential hazards.

- Preparation and Engineering Controls:

- Step 1a: Before handling, ensure that a safety shower and eyewash station are readily accessible and have been recently tested. This is a critical precaution for a substance known to cause serious eye and skin irritation.[4]
- Step 1b: Always work within a certified chemical fume hood. This engineering control is the primary defense against inhaling vapors, which may cause respiratory irritation.[1][4]
- Step 1c: Ensure the work area is free of clutter and incompatible materials, particularly strong oxidizing agents, to prevent accidental hazardous reactions.[4]
- Personal Protective Equipment (PPE):
 - Step 2a: Wear appropriate chemical-resistant gloves (e.g., nitrile) that have been inspected for tears or holes before use. Dispose of contaminated gloves properly after use.[4]
 - Step 2b: Don safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[4] If there is a splash risk, a full-face shield is recommended. This is non-negotiable due to the H319 "Causes serious eye irritation" classification.
 - Step 2c: Wear a flame-retardant lab coat, fully fastened, and closed-toe shoes. Impervious clothing may be necessary depending on the scale of the operation.[4]
- Handling and Dispensing:
 - Step 3a: Avoid direct contact with the skin and eyes, and prevent inhalation of any vapors or mists.[4]
 - Step 3b: Use only clean, dry glassware. When transferring the liquid, do so slowly and carefully to avoid splashing.
 - Step 3c: Keep the container tightly closed when not in use to minimize the release of vapors into the work environment.[4]
- Post-Handling:
 - Step 4a: After handling, wash hands thoroughly with soap and water, especially before breaks and at the end of the workday.[4]

- Step 4b: Decontaminate the work surface and any equipment used according to standard laboratory procedures.



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Caption: Standard workflow for handling **sec-butyl disulfide**.

Storage Requirements

Proper storage is crucial for maintaining the chemical's stability and preventing hazardous situations.

- Location: Store in a cool, dry, and well-ventilated area.[2][4] This minimizes vapor pressure and reduces the likelihood of inhalation exposure.
- Container: Keep the container tightly closed to prevent the escape of vapors and potential contamination.[4]
- Incompatibilities: Store separately from strong oxidizing agents, as contact could lead to a vigorous and potentially dangerous reaction.[4]

Section 4: Emergency Procedures and First Aid

In the event of an emergency, a rapid and informed response is critical. All personnel working with **sec-butyl disulfide** must be familiar with these procedures.

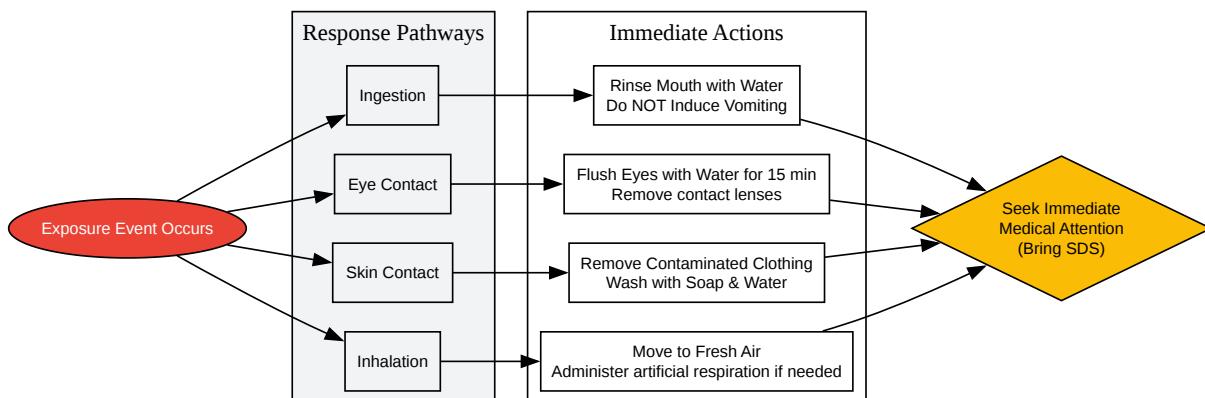
Accidental Release Measures

- Evacuation and Ventilation: Evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated (if safe to do so) to disperse vapors.[4]
- Control Ignition Sources: Although not classified as flammable, it is good practice to remove all sources of ignition.
- Containment and Cleanup:
 - Wear full personal protective equipment, including respiratory protection if necessary.[4]
 - Do not allow the product to enter drains or waterways.[4]
 - Soak up the spill with an inert absorbent material such as sand, diatomite, or universal binders.[4] Do not use combustible materials like sawdust.
 - Collect the absorbed material into a suitable, closed, and labeled container for hazardous waste disposal.[4]
- Decontamination: Clean the spill area thoroughly once the material has been removed.

First Aid Measures

Immediate first aid can significantly reduce the severity of an injury. In all cases of exposure, seek medical attention and provide the attending physician with the safety data sheet.[4]

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water. Seek medical attention if irritation develops or persists.[4]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek immediate medical attention.[4]



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- To cite this document: BenchChem. [sec-Butyl disulfide safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146182#sec-butyl-disulfide-safety-data-sheet-sds-information]

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